

Essential Safety and Logistical Information for Handling SCR7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SCR7

Cat. No.: B612088

[Get Quote](#)

This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals working with **SCR7**. Adherence to these procedures is vital for ensuring personal safety and proper management of this chemical compound.

Chemical and Physical Properties

A summary of the key properties of **SCR7** is presented below for quick reference.

Property	Value
Chemical Name	SCR7 pyrazine
CAS Number	14892-97-8
Molecular Formula	C ₁₈ H ₁₂ N ₄ OS[1]
Molecular Weight	332.38 g/mol
Appearance	Faintly yellow to dark yellow powder
Solubility	Soluble in DMSO (10 mg/mL) and ethanol (20 mM)[2]
Storage Temperature	Room temperature

Hazard Identification and Safety Precautions

SCR7 pyrazine is classified as an acute toxicant if swallowed (Acute Tox. 4 Oral) and is a combustible solid. The signal word for this compound is "Warning," with the corresponding hazard statement H302. It is important to note that the chemical, physical, and toxicological properties of **SCR7** have not been fully investigated.^[1] Therefore, it should be handled with care, assuming it is potentially hazardous.

Core Safety Precautions:

- **Work Area:** Always handle **SCR7** in a designated chemical fume hood with an independent air supply.^[1] The laboratory should be equipped with a safety shower and an eye wash station.^[1]
- **Avoid Contamination:** Prevent inhalation of dust and aerosols, and avoid contact with eyes, skin, and clothing.^[1]
- **Ignition Sources:** Keep away from sources of ignition as it is a combustible solid.^[1]
- **Exposure:** Avoid prolonged or repeated exposure.^[1]

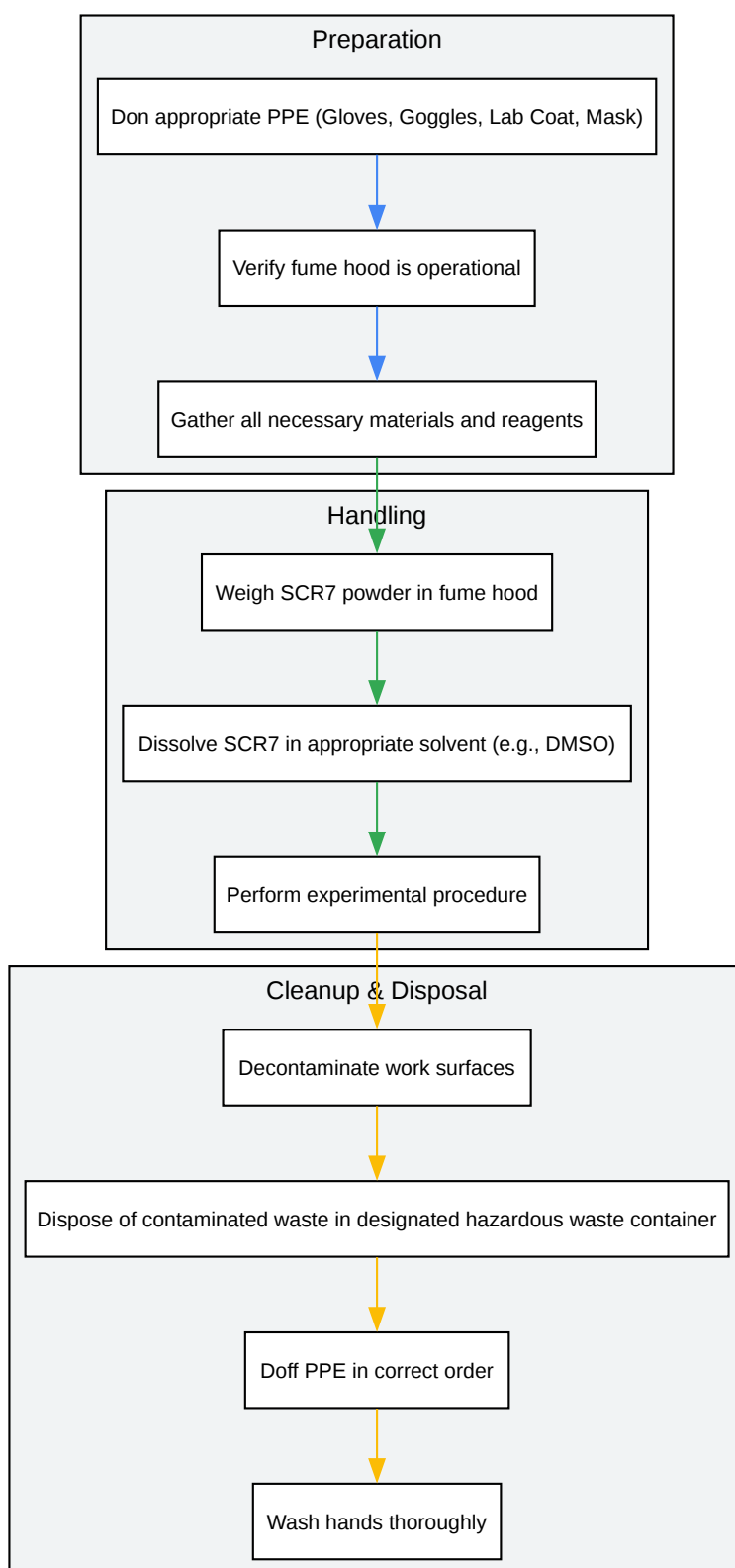
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **SCR7**.

Body Part	Personal Protective Equipment (PPE)
Respiratory	A NIOSH-approved N95 dust mask or a respirator with appropriate particulate filters should be used to prevent inhalation of the powder.[3][4] In case of fire, a self-contained breathing apparatus is necessary.[1]
Hand	Chemical-resistant gloves (minimum standard BS EN 374:2003) are required.[1] Nitrile gloves are a suitable option.[3][5] Gloves should be inspected before each use and disposed of properly after handling.[1]
Eye	Appropriate safety glasses with side shields or chemical safety goggles are mandatory to protect against splashes and dust particles.[1][5][6]
Body	A laboratory coat or a disposable jumpsuit should be worn to protect skin and clothing.[3][5]

Procedural Workflow for Handling SCR7

The following diagram illustrates the step-by-step workflow for safely handling **SCR7** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **SCR7**.

Emergency Procedures

In the event of exposure or a spill, immediate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing stops, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Consult a physician. [1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention. [1]
Ingestion	Rinse the mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Spill and Disposal Plan

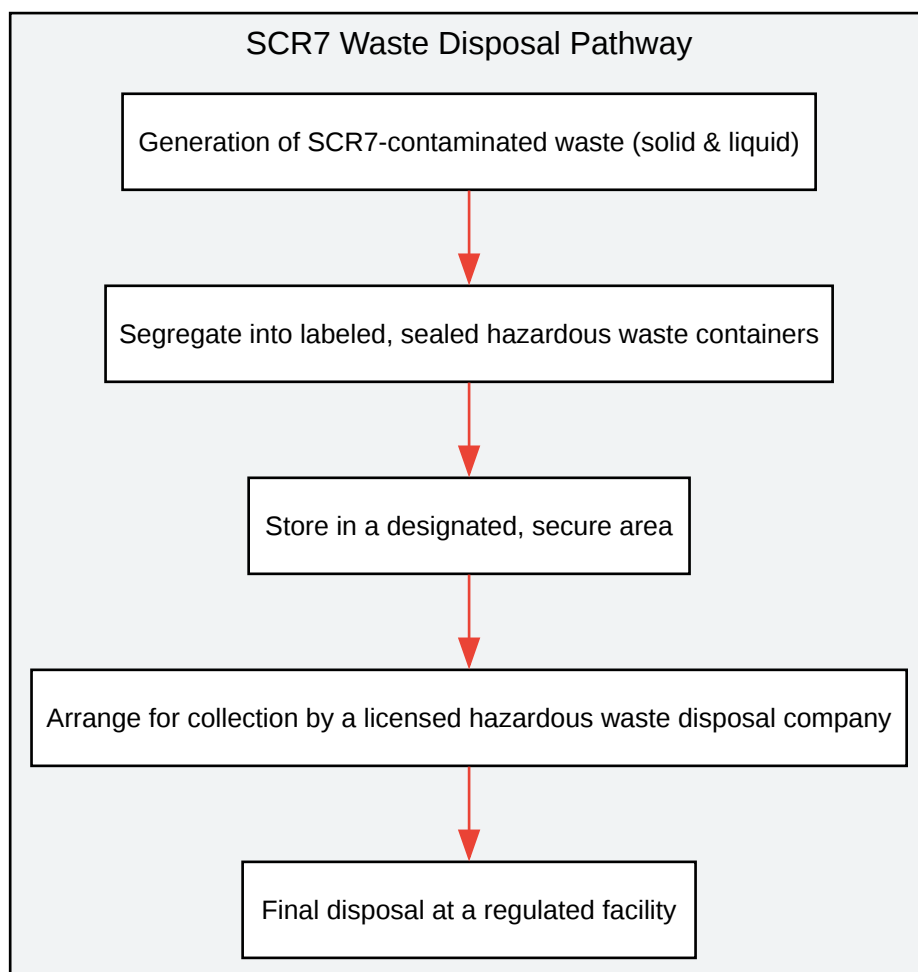
Spill Management:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: Use an absorbent material to contain the spill. Avoid creating dust.
- Clean: Carefully collect the spilled material and absorbent into a sealed, labeled container for hazardous waste.

- Decontaminate: Clean the spill area with an appropriate solvent or detergent.

Disposal: All waste materials contaminated with **SCR7**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.[1] Dispose of this waste in a regulated landfill or through a specialized hazardous waste disposal company in accordance with all national and local regulations.[1]

The following diagram outlines the logical relationship for waste disposal.



[Click to download full resolution via product page](#)

Caption: Disposal Pathway for **SCR7** Waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.tocris.com [documents.tocris.com]
- 2. SCR7 pyrazine, NHEJ inhibitor (CAS 14892-97-8) | Abcam [abcam.com]
- 3. sirchie.com [sirchie.com]
- 4. youtube.com [youtube.com]
- 5. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 6. epa.gov [epa.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling SCR7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612088#personal-protective-equipment-for-handling-scr7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com